

Endolide F chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Endolide F*

Cat. No.: *B12362015*

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An In-depth Technical Guide to **Endolide F**

This guide provides a detailed overview of the chemical structure, properties, and known biological activity of **Endolide F**, a proline-containing lactone. The information is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Properties

Endolide F is a natural product identified as a proline-containing lactone. Its chemical identity has been established through spectroscopic analysis.

Table 1: Chemical and Physical Properties of **Endolide F**

Property	Value	Source
Molecular Formula	C ₂₅ H ₃₂ N ₄ O ₅	MedchemExpress[1]
Molecular Weight	484.54 g/mol	MedchemExpress[1]
Appearance	Not specified in available results	
Solubility	Not specified in available results	
Purity	Not specified in available results	

Biological Activity

Endolide F has been identified as a moderate antagonist of the arginine vasopressin V1A receptor.[1] The V1A receptor is a G-protein coupled receptor that mediates the vasoconstrictive and pressor effects of vasopressin, and also plays a role in various central nervous system functions.

Table 2: Pharmacological Profile of **Endolide F**

Target	Activity	Potency (IC ₅₀ /K _i)	Source
Arginine Vasopressin V1A Receptor	Antagonist	Not specified in available results	MedchemExpress[1]

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Endolide F** are described in Berger T, et al., 2024.[1] While the full text of this publication is not publicly available, a general workflow for the discovery of such bioactive cyclic peptides can be outlined.

General Experimental Workflow for Bioactive Peptide Discovery



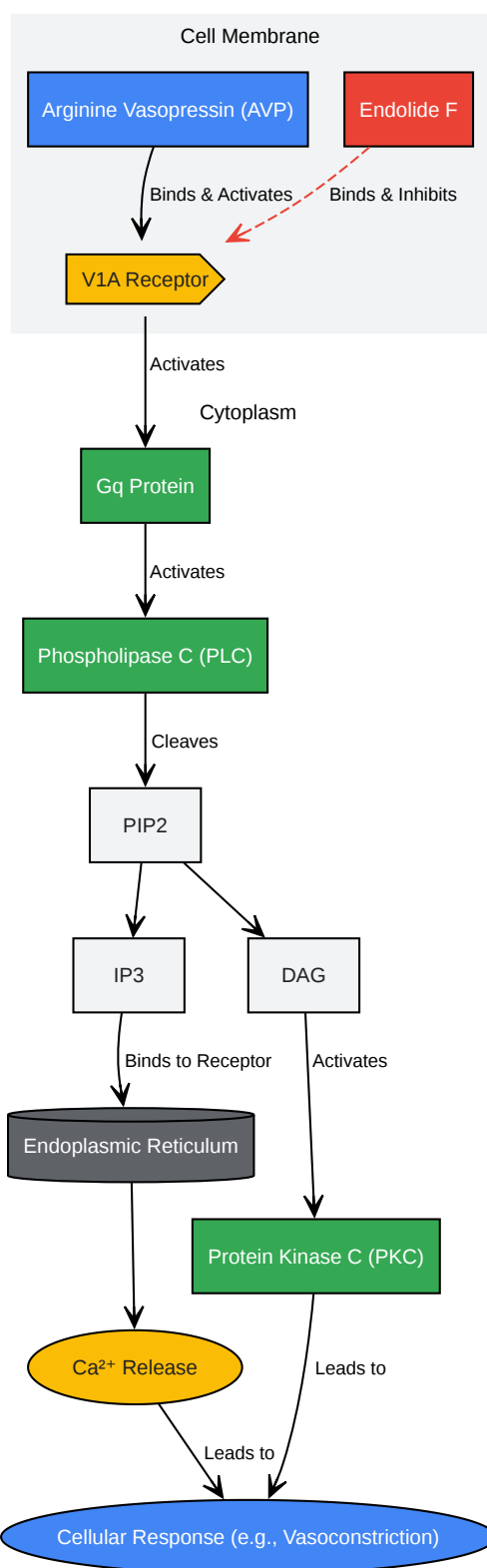
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Caption: Generalized workflow for the discovery and characterization of bioactive natural products like **Endolide F**.

V1A Receptor Signaling Pathway

As an antagonist, **Endolide F** is expected to inhibit the signaling cascade initiated by the binding of arginine vasopressin (AVP) to the V1A receptor. The canonical signaling pathway for the V1A receptor involves the activation of phospholipase C.

V1A Receptor Signaling Cascade



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Caption: Simplified signaling pathway of the V1A receptor and the inhibitory action of **Endolide F**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Endolide F chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12362015#endolide-f-chemical-structure-and-properties]

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